

Kelex 100 Copper Complex in Solvent Extraction

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Compound Focus: 7-(4-Ethyl-1-methyloctyl)quinolin-8-ol

CAS No.: 73545-11-6

Cat. No.: S705995

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The table below summarizes key characteristics of the Kelex 100 copper complex based on industrial studies, which highlight its inherent stability.

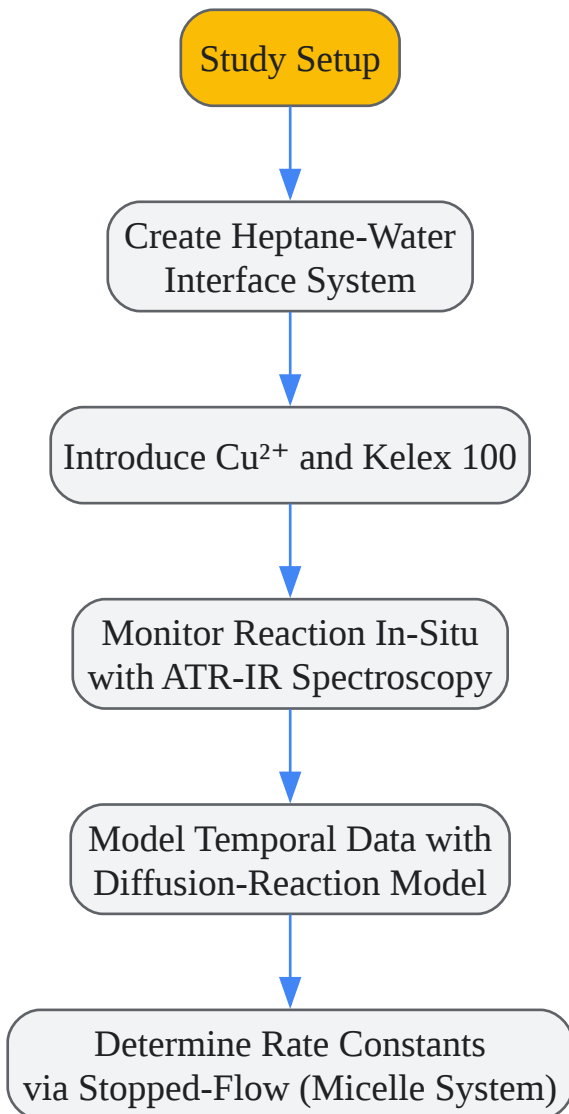
Feature	Description
Complex Type	Extremely stable chelate complex [1].
Function	Selectively extracts copper ions from acidic leach liquors (pH 1-3) [1].
Stripping	Reversal of extraction is possible using concentrated sulfuric acid (120-150 g/L) [1].
Loading Capacity	A 5% (V/V) solution in kerosene has a maximum loading capacity of ~4.0 g/L of copper [1].
Kinetics	Extraction kinetics are reported to be fast [2].

Experimental Insights and Methodologies

While direct stability protocols for drug development are unavailable, experimental data from metallurgical research provide insight into its behavior.

- **Kinetic Analysis:** A study modeled the kinetics of Cu^{2+} extraction by Kelex 100 across a heptane-water interface. The process was monitored **in situ** using **Attenuated Total Internal Reflectance Spectroscopy (ATR-IR)**, and the temporal characteristics were accounted for with a diffusion-reaction model [3] [4]. Rate constants were determined using **stopped-flow experiments** in a neutral micelle system [3].
- **Comparative Performance:** Research comparing extractants for copper recovery from ammoniacal solutions noted that a high concentration (7.5% V/V) of Kelex 100 was required for complete copper extraction, whereas another reagent, LIX984N, achieved this with only 1% concentration [2]. This suggests that while Kelex 100 forms a very stable complex, its extraction efficiency under those specific conditions was lower than modern alternatives.

The following diagram illustrates the general experimental workflow for studying the Kelex 100-copper complex interaction as described in these kinetic studies.



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Research Context: Copper Complexes in Drug Development

It is important to distinguish Kelex 100 from the copper complexes being explored in medicine.

- **Kelex 100** is a commercial reagent specifically designed for industrial hydrometallurgy [1] [5]. Its application is centered on purifying copper from ore leachates, not for biological use.
- **Biologically Active Copper Complexes** are a distinct class of compounds being researched for their anti-tumor, antimicrobial, and anti-inflammatory properties [6] [7] [8]. A key challenge in this field is that many promising copper complexes have **low stability in biological media** or suboptimal lipophilicity, which has prevented their widespread clinical adoption [6].

How to Proceed with Your Research

Given the gap in the current search results, I suggest the following steps to find the specialized information you need:

- **Refine Your Search Strategy:** Use academic databases like PubMed, Scopus, or Web of Science with more specific terms such as "Cu(II) complex stability in plasma," "bioavailability of copper chelates," or "kinetic stability of metallodrugs."
- **Explore Related Complexes:** Investigate the stability studies of copper complexes that have entered clinical trials, such as those in the **Casiopeínas** family or **Cu(atSm)** [8]. Their research data will be more relevant to the pharmaceutical context.
- **Consult Pharmaceutical Literature:** Look into research on metal-based drug development and the specific hurdles of achieving sufficient in vivo stability for copper complexes [6] [7].

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